

An In-depth Technical Guide to 4-Iodo-2,6-dimethylphenol

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Compound of Interest

Compound Name: 2-Iodo-4,6-dimethylphenol

CAS No.: 90003-93-3

Cat. No.: B3031975

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Prepared by a Senior Application Scientist

Introduction

This technical guide provides a comprehensive overview of 4-Iodo-2,6-dimethylphenol, a key chemical intermediate with significant applications in organic synthesis, materials science, and pharmaceutical development. It is important to note that while the topic requested was "**2-Iodo-4,6-dimethylphenol**," the scientifically recognized and commercially available compound corresponding to the provided CAS number is 4-Iodo-2,6-dimethylphenol. This guide will, therefore, focus on the latter, providing in-depth information on its synthesis, properties, and applications for researchers, scientists, and drug development professionals. The CAS number for 4-Iodo-2,6-dimethylphenol is 10570-67-9.[1][2]

Physicochemical Properties

4-Iodo-2,6-dimethylphenol is a solid at room temperature, appearing as a white to light yellow or light red powder or crystalline substance.[2] Its structure, featuring a hydroxyl group and two methyl groups on a benzene ring, with an iodine atom at the para position, imparts unique

chemical characteristics. The hydrophobic nature of the methyl groups results in limited solubility in water, while it is soluble in organic solvents like methanol.[\[1\]](#)[\[2\]](#)

Property	Value	Source
IUPAC Name	4-Iodo-2,6-dimethylphenol	[1]
CAS Number	10570-67-9	[1] [2]
Molecular Formula	C ₈ H ₉ IO	[1]
Molecular Weight	248.06 g/mol	[1]
Melting Point	100-104 °C	[2]
Appearance	White to light yellow/red powder/crystal	[2]
Solubility	Soluble in methanol, limited in water	[1] [2]

Synthesis and Mechanism

The primary route for the synthesis of 4-Iodo-2,6-dimethylphenol is through the direct iodination of its precursor, 2,6-dimethylphenol. This reaction is a classic example of electrophilic aromatic substitution. The hydroxyl group of the phenol is a strongly activating, ortho-, para-directing group, making the aromatic ring highly susceptible to electrophilic attack.

Synthesis of the Precursor: 2,6-Dimethylphenol

The industrial production of 2,6-dimethylphenol is typically achieved through the methylation of phenol using methanol at elevated temperatures in the presence of a solid acid catalyst.[\[3\]](#) This process is a foundational step in obtaining the necessary precursor for the synthesis of 4-Iodo-2,6-dimethylphenol.

Iodination of 2,6-Dimethylphenol

The introduction of an iodine atom at the para position of 2,6-dimethylphenol can be achieved using various iodinating agents. A common laboratory-scale procedure involves the use of iodine in the presence of an oxidizing agent. The oxidizing agent is crucial as it converts the

less reactive iodide (I^-) into a more potent electrophilic iodine species (like I_2 or I^+), which can then react with the activated aromatic ring.

Experimental Protocol: Synthesis of 4-Iodo-2,6-dimethylphenol

The following is a representative, self-validating protocol for the laboratory synthesis of 4-Iodo-2,6-dimethylphenol.

Materials:

- 2,6-Dimethylphenol
- Sodium Iodide (NaI)
- Sodium Hypochlorite (NaOCl) solution (6%)
- Hydrochloric Acid (HCl), dilute
- Acetone
- Water
- Sodium thiosulfate

Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve a specific molar equivalent of 2,6-dimethylphenol and sodium iodide in an appropriate solvent such as methanol or a methanol/water mixture.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Addition of Oxidant:** While maintaining the temperature, slowly add a 6% sodium hypochlorite (bleach) solution dropwise to the stirred mixture. The NaOCl acts as an oxidizing agent to generate the electrophilic iodine species in situ. The slow addition is critical to prevent the formation of di- and tri-iodinated byproducts.

- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench any remaining oxidant by adding a saturated solution of sodium thiosulfate until the characteristic iodine color disappears.
- **Acidification:** Acidify the reaction mixture with dilute hydrochloric acid to precipitate the product.
- **Isolation:** Isolate the crude product by vacuum filtration using a Büchner funnel. Wash the solid with two portions of ice-cold water.
- **Drying:** Transfer the product to a watch glass and allow it to air dry.
- **Purification (Recrystallization):** Recrystallize the crude 4-Iodo-2,6-dimethylphenol from a mixed solvent system of boiling acetone and hot water to obtain the purified product.^[4]

Causality in Experimental Choices:

- The use of a bleach solution as an oxidizing agent is a cost-effective and readily available method for generating the electrophile.
- The reaction is performed at low temperatures to control the rate of reaction and improve the selectivity for the mono-iodinated product.
- Recrystallization from a mixed solvent system is an effective method for purifying the product, as the solubility of the compound and impurities will differ significantly in the hot and cold solvent mixtures.

Chemical Reactivity and Derivatization

The presence of the iodine atom in 4-Iodo-2,6-dimethylphenol opens up a wide range of possibilities for further chemical transformations. The carbon-iodine bond can be readily cleaved and substituted, making it a versatile building block in organic synthesis. It can participate in various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, to form more complex molecules. The hydroxyl group can also be derivatized, for example, through etherification or esterification, to introduce additional functional groups.

Applications in Research and Drug Development

While the direct applications of 4-Iodo-2,6-dimethylphenol are still being explored, its precursor, 2,6-dimethylphenol, is a crucial intermediate in several industrial processes.

- **Polymer Synthesis:** 2,6-Dimethylphenol is a key monomer in the production of polyphenylene oxide (PPO) resins.[3] PPO is a high-performance thermoplastic with excellent heat resistance, dimensional stability, and dielectric properties, making it valuable in the automotive and electronics industries.[3]
- **Pharmaceuticals:** 2,6-Dimethylphenol serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs).[5] For instance, it is a key starting material for the production of the anti-arrhythmic drug mexiletine.[6]
- **Agrochemicals:** This compound is also utilized as an intermediate in the manufacturing of certain pesticides.[6]

The iodinated derivative, 4-Iodo-2,6-dimethylphenol, is of significant interest to researchers and drug development professionals due to the potential for introducing an iodine atom into a molecule, which can be useful for radio-labeling studies or for modulating the pharmacological properties of a drug candidate. The presence of iodine can also enhance the potential for the compound to exhibit antimicrobial properties.[1]

Spectroscopic Characterization

The structure of 4-Iodo-2,6-dimethylphenol can be confirmed using various spectroscopic techniques.

- **^{13}C NMR Spectroscopy:** The ^{13}C NMR spectrum provides information about the carbon framework of the molecule. The spectrum for 2,6-DIMETHYL-4-IODOPHENOL is available in chemical databases.[7]
- **^1H NMR Spectroscopy:** While a specific spectrum for 4-Iodo-2,6-dimethylphenol is not readily available in the provided search results, the spectrum of the precursor, 2,6-dimethylphenol, shows characteristic peaks for the aromatic protons and the methyl groups.[8] In the iodinated compound, the symmetry of the aromatic region would be altered, leading to a distinct splitting pattern.

- Infrared (IR) Spectroscopy: The IR spectrum of 4-Iodo-2,6-dimethylphenol would exhibit a characteristic broad absorption band for the hydroxyl (-OH) group, as well as peaks corresponding to the C-H stretching of the methyl and aromatic groups, and C=C stretching of the aromatic ring. The C-I bond would also have a characteristic absorption in the fingerprint region. The IR spectrum of the precursor, 2,6-dimethylphenol, is well-documented. [\[9\]](#)[\[10\]](#)

Safety and Handling

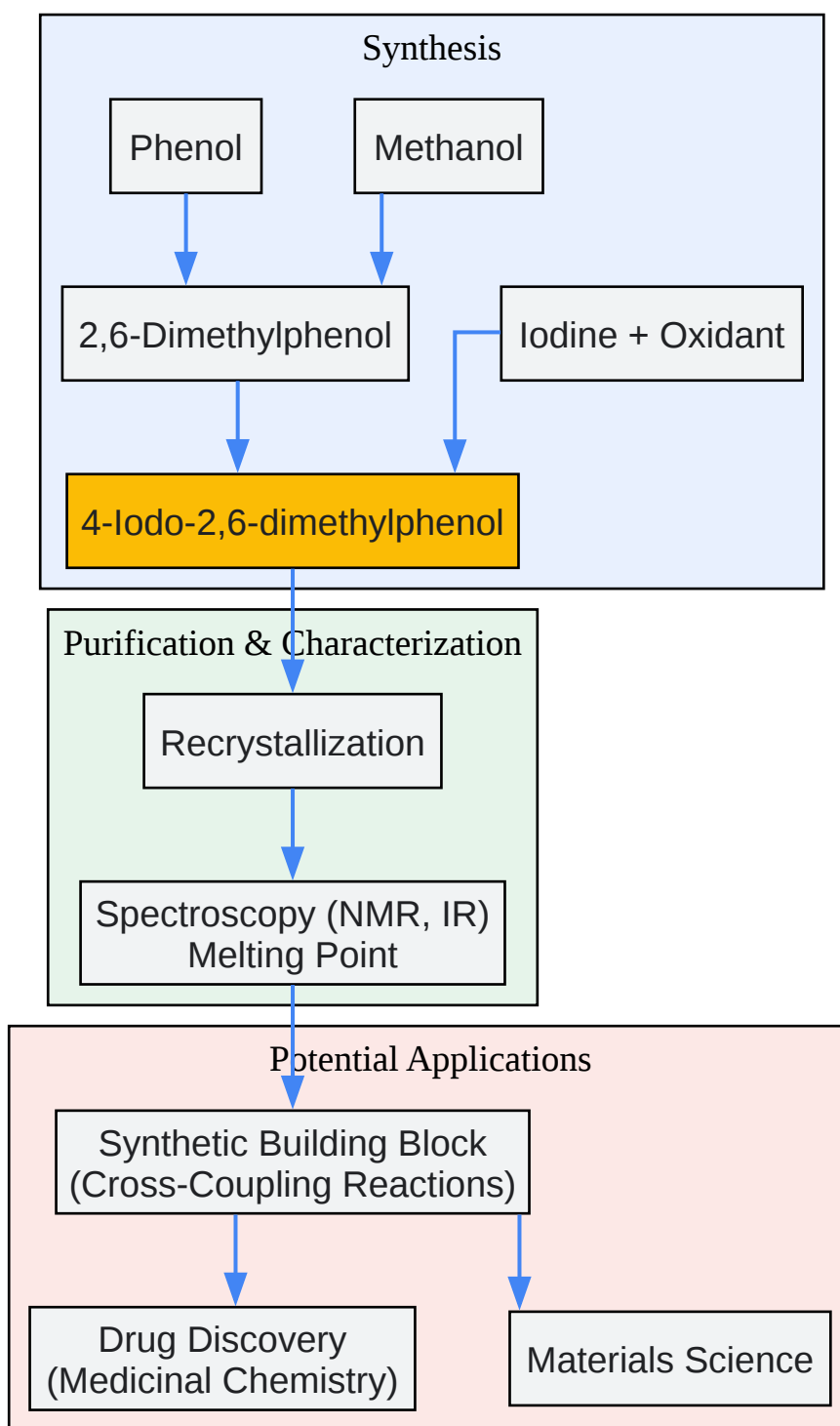
4-Iodo-2,6-dimethylphenol is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.[\[1\]](#) It may also cause respiratory irritation.[\[1\]](#)

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow from the precursor synthesis to the characterization and potential applications of 4-Iodo-2,6-dimethylphenol.



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Caption: Synthesis, purification, and application workflow for 4-Iodo-2,6-dimethylphenol.

Conclusion

4-Iodo-2,6-dimethylphenol is a valuable and versatile chemical compound with significant potential in various scientific and industrial fields. Its synthesis from readily available precursors and its reactivity make it an attractive building block for the creation of more complex molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development. This guide provides a solid foundation for scientists and professionals working with this important chemical intermediate.

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